

Physicochemical Properties of Insecticidal Agent 7 (Imidacloprid)

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Compound of Interest

Compound Name: *Insecticidal agent 7*

Cat. No.: *B12372114*

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A comprehensive understanding of the physicochemical properties of an active ingredient is fundamental for the development of effective and stable insecticidal formulations. These properties influence the compound's absorption, translocation, metabolism, and ultimately its biological activity.

General Properties

Imidacloprid is a systemic chloronicotinyl insecticide. Its chemical structure features a 6-chloro-3-pyridinylmethyl-N-nitroimidazolidin-2-ylideneamine moiety.

Property	Value
IUPAC Name	(E)-1-(6-chloro-3-pyridylmethyl)-N-nitroimidazolidin-2-ylideneamine
CAS Number	138261-41-3
Molecular Formula	C ₉ H ₁₀ CIN ₅ O ₂
Molecular Weight	255.66 g/mol

Quantitative Physicochemical Data

The following table summarizes the key physicochemical parameters of Imidacloprid.

Parameter	Value	Conditions
Melting Point	144 °C	
Boiling Point	Decomposes before boiling	
Vapor Pressure	4×10^{-7} mPa	20 °C
Water Solubility	610 mg/L	20 °C
Octanol-Water Partition Coefficient (log Kow)	0.57	22 °C
Henry's Law Constant	2.0×10^{-10} Pa m ³ /mol	20 °C

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized international guidelines, primarily those established by the OECD (Organisation for Economic Co-operation and Development).

Determination of Octanol-Water Partition Coefficient (K_{ow})

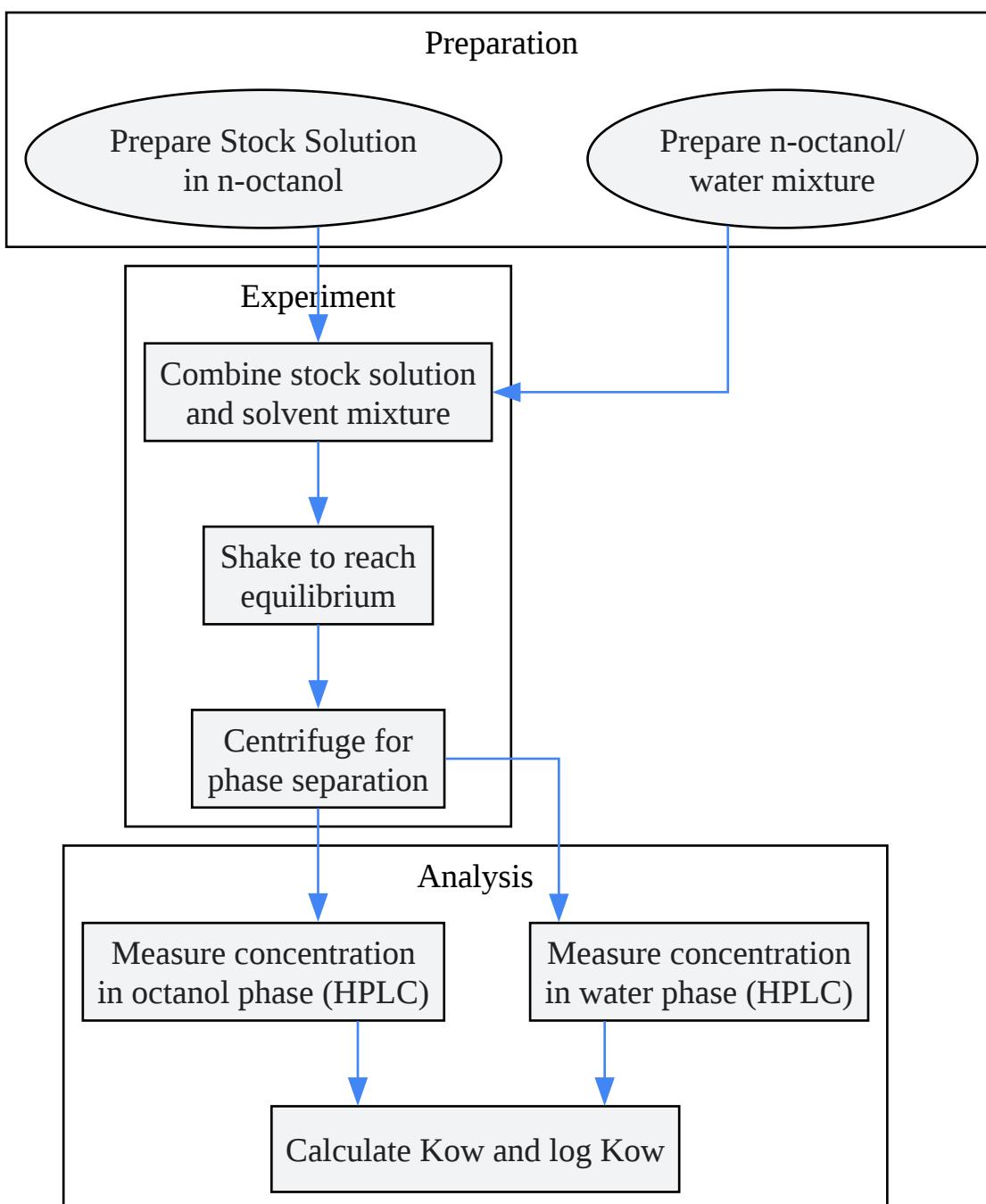
The octanol-water partition coefficient is a critical parameter for predicting the environmental fate and biological accumulation of a substance. The Shake Flask method is a commonly employed technique.

Principle: A solution of the test substance in a mixture of n-octanol and water is shaken until equilibrium is reached. The concentration of the substance in each phase is then measured to determine the partition coefficient.

Procedure:

- Preparation of Solutions: A stock solution of Imidacloprid is prepared in n-octanol.
- Partitioning: A known volume of the stock solution is added to a flask containing a mixture of n-octanol and water.

- Equilibration: The flask is shaken for a predetermined period to allow for the partitioning of the solute between the two phases.
- Phase Separation: The mixture is centrifuged to ensure complete separation of the octanol and water phases.
- Quantification: The concentration of Imidacloprid in both the n-octanol and water phases is determined using High-Performance Liquid Chromatography (HPLC).
- Calculation: The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logarithm of this value (log K_{ow}) is then reported.

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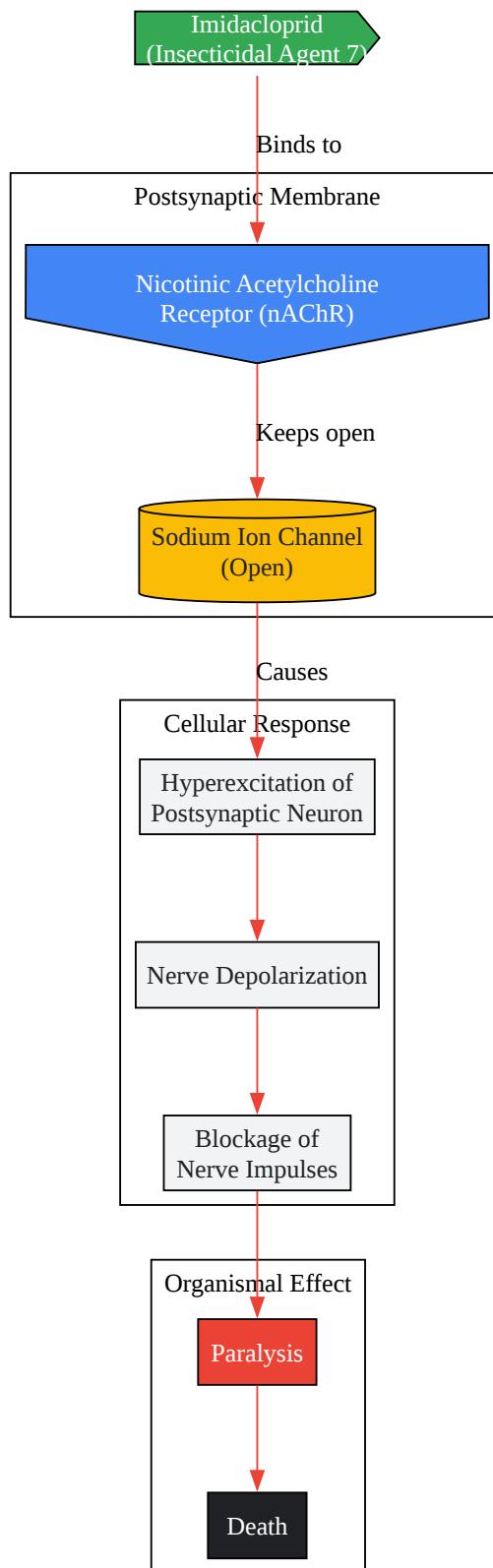
Workflow for Kow Determination

Mechanism of Action and Signaling Pathway

Imidacloprid acts as an agonist at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects. This binding is irreversible and leads to the persistent activation of

these receptors.

The continuous influx of sodium ions caused by the open nAChR channels results in hyperexcitation of the postsynaptic neurons. This is followed by nerve depolarization, blockage of nerve impulses, and ultimately paralysis and death of the insect.



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Signaling Pathway of Imidacloprid

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